Spectroscopic Characterization of 5-Bromo-5-hexenoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*5-Bromo-5-hexenoic acid*
CAS No.:	*732248-41-8*
Cat. No.:	*B1339074*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the expected spectroscopic data for **5-Bromo-5-hexenoic acid**, a molecule of interest in synthetic chemistry and potential drug discovery pipelines. As a halogenated alkenoic acid, its unique structural features give rise to a distinct spectroscopic signature. This document will serve as a valuable resource for the identification and characterization of this compound, offering predicted data based on established spectroscopic principles and data from analogous structures.

Molecular Structure and Spectroscopic Overview

5-Bromo-5-hexenoic acid is a six-carbon carboxylic acid with a terminal vinyl bromide. This combination of functional groups dictates its chemical reactivity and is key to interpreting its spectroscopic data. The presence of a carboxylic acid, a double bond, and a bromine atom will each give rise to characteristic signals in various spectroscopic techniques.

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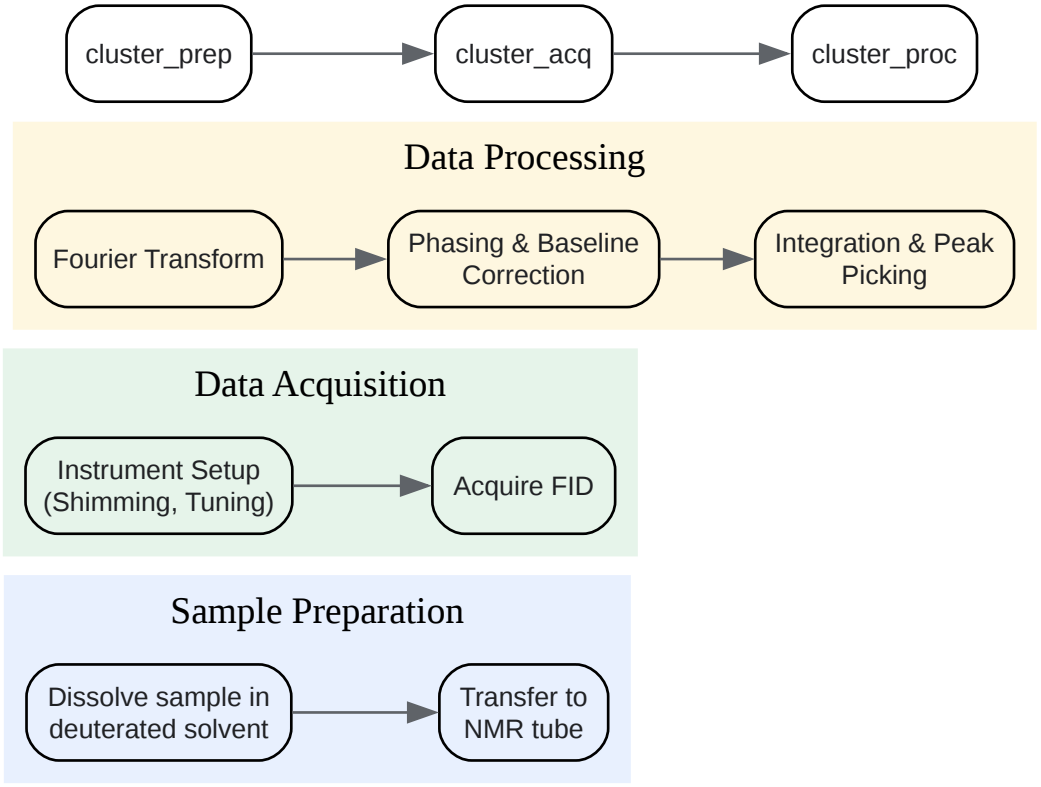

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Figure 2: General experimental workflow for NMR analysis.

^{13}C NMR Spectroscopy

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) spectroscopy provides information about the carbon skeleton of a molecule. The spectrum of **5-Bromo-5-hexenoic acid** is expected to show six distinct signals corresponding to the six carbon atoms in the molecule.

Predicted ^{13}C NMR Data

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Carbon	Predicted Chemical Shift (δ, ppm)
C-1 (-COOH)	~ 179
C-2	~ 33
C-3	~ 24
C-4	~ 32
C-5 (=C-Br)	~ 135
C-6 (=CH_2)	~ 120

Disclaimer: The predicted data is based on analogous compounds and general spectroscopic principles. Actual experimental values may vary.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **5-Bromo-5-hexenoic acid** will be dominated by the characteristic absorptions of the carboxylic acid and the carbon-carbon double bond.

Predicted IR Absorption Bands

Functional Group	Predicted Absorption Range (cm^{-1})	Intensity
O-H (Carboxylic acid)	3300 - 2500	Broad
C=O (Carboxylic acid)	1710 - 1680	Strong
C=C (Alkene)	1650 - 1630	Medium
C-Br	650 - 550	Medium to Strong

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Experimental Protocol for IR Spectroscopy (Attenuated Total Reflectance - ATR)

- Instrument Preparation: Ensure the ATR crystal is clean.
- Background Scan: Record a background spectrum of the empty ATR stage.
- Sample Application: Place a small drop of liquid **5-Bromo-5-hexenoic acid** directly onto the ATR crystal.
- Data Acquisition: Acquire the sample spectrum. The instrument software will automatically subtract the background.
- Cleaning: Clean the ATR crystal thoroughly with an appropriate solvent (e.g., isopropanol) after the measurement.

Mass Spectrometry (MS)

Mass spectrometry (MS) is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. It provides information about the molecular weight and fragmentation pattern of a compound. The presence of bromine, with its two abundant isotopes (^{79}Br and ^{81}Br), will result in a characteristic M+2 peak for the molecular ion and any bromine-containing fragments.

Predicted Mass Spectrometry Data

m/z	Interpretation
192/194	Molecular ion $[M]^+$ and $[M+2]^+$
113	Loss of Br
45	$[COOH]^+$

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Experimental Protocol for Mass Spectrometry (Electron Ionization - EI)

- Sample Introduction: Introduce a dilute solution of the sample into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS).
- Ionization: The sample is vaporized and bombarded with a high-energy electron beam in the ion source, causing ionization and fragmentation.
- Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight) where they are separated based on their mass-to-charge ratio.
- Detection: The separated ions are detected, and a mass spectrum is generated.

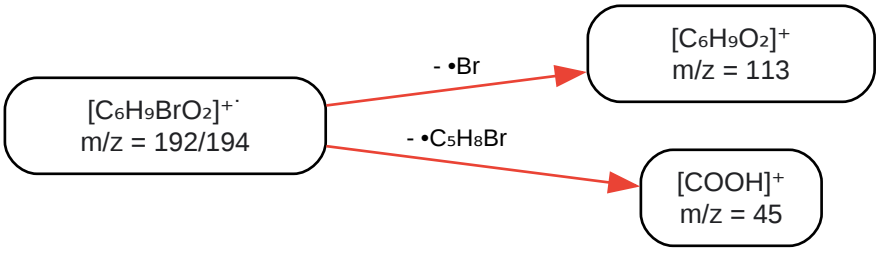

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Figure 3: Predicted key fragmentation pathway for **5-Bromo-5-hexenoic acid** in EI-MS.

Synthesis and Spectroscopic Confirmation

A plausible synthetic route to **5-Bromo-5-hexenoic acid** involves the hydrobromination of 5-hexynoic acid. The successful synthesis of the target compound would be confirmed by a comprehensive analysis of the spectroscopic data. The disappearance of the alkyne signals in the IR and NMR spectra of the starting material and the appearance of the predicted signals for the vinyl bromide and the rest of the molecule would provide strong evidence for the formation of **5-Bromo-5-hexenoic acid**.

References

While direct experimental spectra for **5-Bromo-5-hexenoic acid** are not readily available in the public domain, the predicted data are based on well-established principles of spectroscopy and

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data from related compounds found in various chemical databases and publications. For further reading on the spectroscopy of related compounds, the following resources are recommended:

- PubChem: A database of chemical molecules and their activities against biological assays. Entries for related compounds such as 5-hexenoic acid [1][2]and various bromohexanoic acids [3][4][5]can be found.
- SpectraBase: A comprehensive database of spectra, including those for derivatives of hexenoic acid. [6][7]* ChemicalBook: A resource for chemical properties and supplier information, which sometimes includes links to spectral data for related compounds. [4][5][8]* Journal Articles: Scientific literature often contains detailed spectroscopic data for newly synthesized compounds. A search for the synthesis of bromoalkenoic acids may yield relevant experimental details.

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